

Protocol for the Preparation of 4-Nitrophenyl- α -L-rhamnopyranoside Stock Solution

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Compound of Interest

Compound Name: 4-Nitrophenylrhamnoside

Cat. No.: B097372

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Application Note

4-Nitrophenyl- α -L-rhamnopyranoside (pNPR) is a widely utilized chromogenic substrate for the detection of α -L-rhamnosidase activity. The enzymatic hydrolysis of pNPR by α -L-rhamnosidase releases 4-nitrophenol, a yellow-colored product that can be quantified spectrophotometrically. This application note provides a detailed protocol for the preparation of a pNPR stock solution, a critical first step for ensuring accurate and reproducible results in enzymatic assays. Proper preparation and storage of the stock solution are essential for maintaining its stability and integrity.

The following protocol outlines the necessary materials, a step-by-step procedure for solubilization, and recommended storage conditions. Adherence to this protocol will help researchers, scientists, and drug development professionals in achieving reliable enzymatic measurements.

Quantitative Data Summary

A summary of the key quantitative data for 4-Nitrophenyl- α -L-rhamnopyranoside is provided in the table below for easy reference.

| Property | Value | Source(s) |
|--|---|---|
| Chemical Formula | <chem>C12H15NO7</chem> | [1] [2] |
| Molecular Weight | 285.25 g/mol | [1] [2] |
| CAS Number | 18918-31-5 | [1] |
| Appearance | White to slightly yellow powder | [2] |
| Solubility in DMSO | ≥ 50 mg/mL | [3] |
| Recommended Stock Solution Concentration | 10-50 mg/mL in DMSO | [3] |
| Recommended Storage (Stock Solution) | -20°C (up to 1 month), -80°C (up to 6 months) | [3] |

Experimental Protocol

This protocol describes the preparation of a 10 mg/mL stock solution of 4-Nitrophenyl- α -L-rhamnopyranoside in dimethyl sulfoxide (DMSO).

Materials:

- 4-Nitrophenyl- α -L-rhamnopyranoside (pNPR) powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

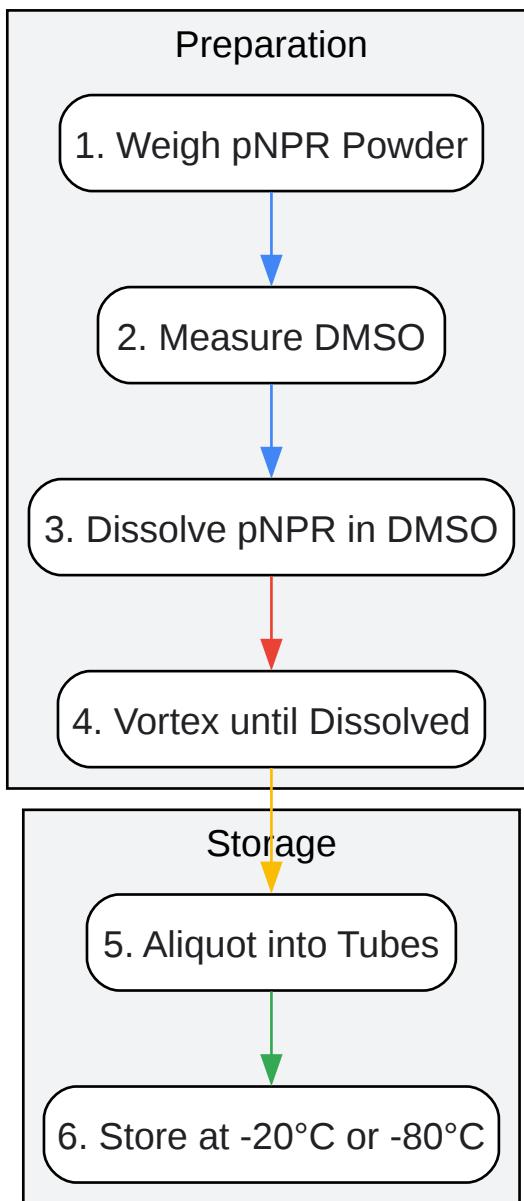
Procedure:

- Calculate the required mass of pNPR: To prepare 1 mL of a 10 mg/mL stock solution, weigh out 10 mg of pNPR powder using an analytical balance.

- **Aliquot DMSO:** In a fume hood, carefully transfer 1 mL of anhydrous DMSO into a clean microcentrifuge tube or amber vial.
- **Dissolve pNPR in DMSO:** Add the weighed pNPR powder to the DMSO.
- **Vortex to dissolve:** Close the tube or vial securely and vortex the solution until the pNPR is completely dissolved. Gentle warming in a water bath (not to exceed 37°C) can be used to aid dissolution if necessary.
- **Storage:** Store the stock solution in clearly labeled, single-use aliquots to avoid repeated freeze-thaw cycles. For short-term storage (up to 1 month), store at -20°C. For long-term storage (up to 6 months), store at -80°C.[\[3\]](#)

Workflow Diagram

Workflow for Preparing 4-Nitrophenylrhamnoside Stock Solution

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Caption: Workflow for pNPR Stock Solution Preparation.

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References

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